

zaprinast phosphodiesterase inhibitor

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Compound Focus: Zaprinast

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Core Pharmacology & Selectivity

Zaprinast (chemical name: 5-(2-Propoxyphenyl)-1H-[1,2,3]triazolo[4,5-d]pyrimidin-7(4H)-one) is primarily a **selective inhibitor of cGMP-specific phosphodiesterases** [1]. The table below details its published inhibitory concentration (IC₅₀) values for various PDE subtypes.

PDE Subtype	Selectivity for	Reported IC ₅₀ Value
PDE5	cGMP	0.76 μM [2]
PDE6	cGMP	0.15 μM [2]
PDE9	cGMP	29.0 μM [2]
PDE11	cGMP/cAMP	12.0 μM [2]
PDE1	cGMP/cAMP	Inhibited, lower selectivity [1]

Beyond PDE inhibition, **Zaprinast** has two other significant pharmacological activities:

- **GPR35 Agonist:** It acts as an agonist for the orphan G-protein coupled receptor GPR35, showing higher potency at the rat orthologue than the human one [2] [1].
- **Mitochondrial Pyruvate Carrier (MPC) Inhibitor:** It inhibits the mitochondrial pyruvate carrier, which can alter aspartate and glutamate levels in tissues like the retina [2].

Documented Research Applications & Key Findings

The following table summarizes major research findings and the corresponding experimental models for **Zaprinast**.

Research Area	Key Finding	Experimental Model
Vascular Biology	Potentiated NO-mediated, reflex-evoked urethral relaxation; Reduced vascular remodeling post-injury via anti-proliferative and pro-apoptotic effects [3] [4].	Female rats (in vivo); Rat carotid artery balloon injury model (ex vivo) [3] [4].
Pulmonary Vasodilation	Caused dose-dependent decreases in pulmonary vascular resistance [5].	Intact-chest cat model (in vivo) [5].
Central Nervous System	Enhanced spatial memory; Overcame sexual dysfunction induced by fluoxetine (an SSRI) [6] [7].	Mice (Morris water maze, radial arm maze); Hamsters (behavioral estrus model) [6] [7].
Metabolic Studies	Inhibited mitochondrial pyruvate carrier, leading to aspartate accumulation at the expense of glutamate [2].	In vitro (cellular assays); Retina tissue [2].

Example Experimental Protocols

To help you evaluate and potentially replicate key findings, here are summaries of detailed experimental protocols from the search results.

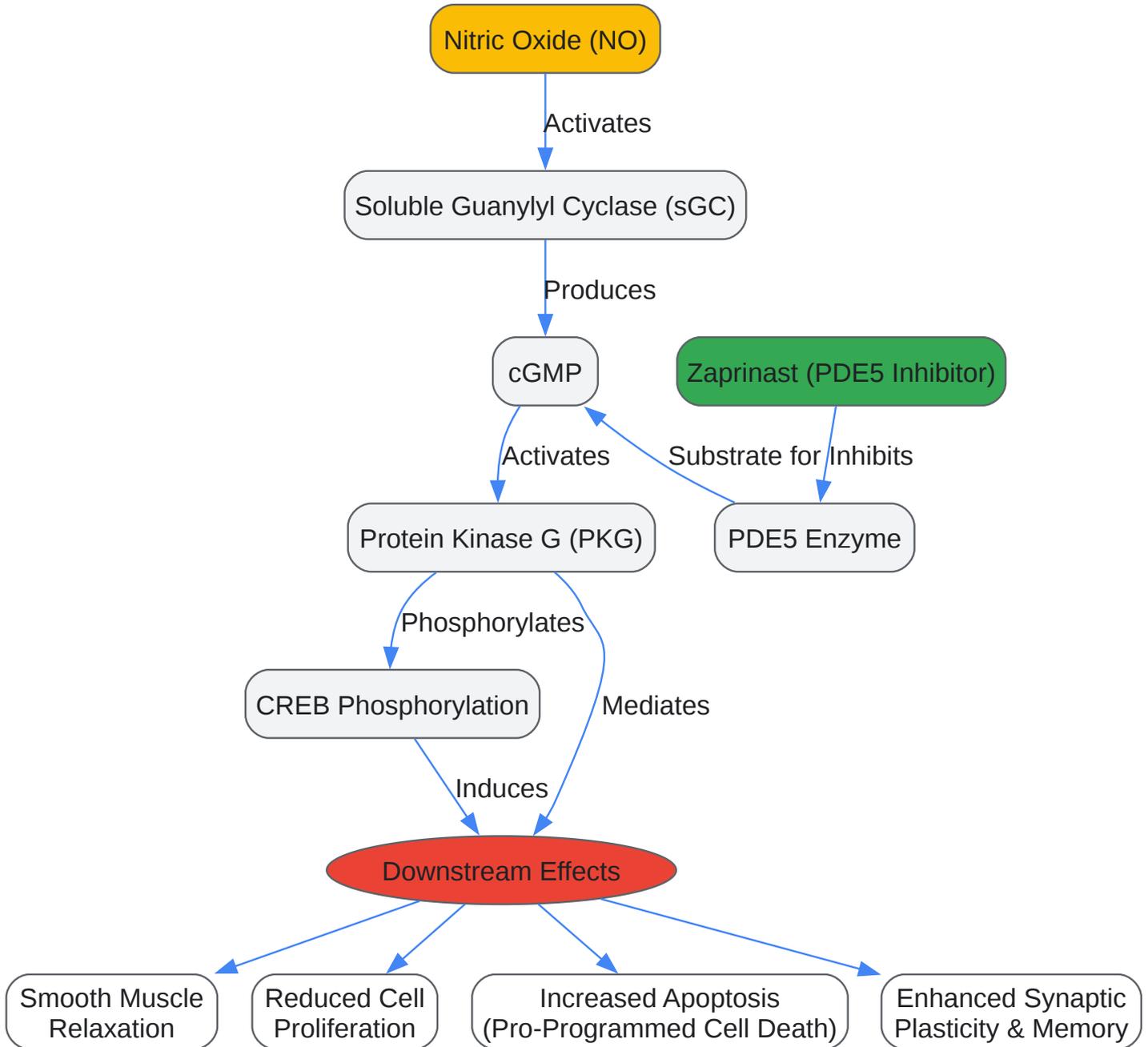
- **Protocol 1: Investigation of Urethral Function in Anesthetized Rats [3]**
 - **Animal Model:** Female Sprague-Dawley rats (200–345 g) anesthetized with urethane.
 - **Surgical Preparation:** Cannulation of the jugular vein (for drug administration) and carotid artery (for blood pressure monitoring). The urinary bladder was exposed and cannulated for pressure recording and saline infusion to evoke the micturition reflex.
 - **Urethral Pressure Measurement:** A specialized fluid-filled cannula was inserted into the urethra via the bladder neck to measure pressure.

- **Electromyography (EMG):** Fine wire electrodes were inserted percutaneously near the external urethral opening to record the activity of the urethral striated muscle (EUS-EMG).
 - **Drug Administration: Zaprinast** was administered intravenously (i.v.) after a stabilization period. Its effects on baseline urethral pressure and reflex-evoked relaxations were recorded.
- **Protocol 2: Assessment of Vascular Remodeling Post-Balloon Injury [4]**
 - **Injury Model:** Balloon injury was performed on the left carotid artery of male Sprague Dawley rats using a Fogarty 2F embolectomy catheter.
 - **Local Drug Application:** Immediately after injury, the exposed artery was treated topically with 200 µl of a 25% Pluronic F-127 gel containing **1 mg of Zaprinast** (dissolved in DMSO) applied to the adventitia. Control animals received gel with DMSO only.
 - **Tissue Analysis:** Animals were euthanized at specific time points (e.g., 48 hours for cGMP measurement, 14 days for histology).
 - **cGMP Measurement:** Snap-frozen arteries were homogenized, and cGMP content was quantified using a competitive radioimmunoassay (RIA).
 - **Histomorphometry:** Perfusion-fixed arteries were sectioned and stained. Neointimal and medial areas were measured. Cell proliferation and apoptosis were assessed via immunostaining for Proliferating Cell Nuclear Antigen (PCNA) and the TUNEL assay, respectively.

Signaling Pathway Diagram

Zaprinast's primary mechanism involves enhancing the NO/cGMP signaling pathway. The diagram below illustrates this core mechanism and its downstream effects, integrating findings from multiple research areas [3] [4] [8].

Zaprinast Enhances NO/cGMP Signaling and Downstream Effects



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This diagram shows how **Zaprinast** inhibits PDE5, preventing cGMP degradation. Elevated cGMP activates Protein Kinase G (PKG), which phosphorylates the transcription factor CREB and mediates key downstream

effects like smooth muscle relaxation, reduced proliferation, increased apoptosis, and enhanced synaptic plasticity [3] [4] [8].

Important Research Considerations

When designing experiments with **Zaprinast**, keep these points in mind:

- **Species Selectivity:** **Zaprinast**'s potency can vary significantly across species. This is particularly critical when studying GPR35, where it is more potent at the rat receptor than the human one [1].
- **Off-Target Effects:** Be cautious in interpreting results, as **Zaprinast**'s effects may not be solely due to PDE5 inhibition. It also activates GPR35 and inhibits the mitochondrial pyruvate carrier (MPC) [2] [1]. Using more selective PDE5 inhibitors (e.g., sildenafil) as a comparative control can help isolate the mechanism.
- **Limited Clinical Data:** **Zaprinast** was an "unsuccessful clinical drug candidate" [2]. It predates and was a precursor to more potent and selective PDE5 inhibitors like sildenafil (Viagra) and tadalafil (Cialis), which are now the focus of most clinical research, including for conditions like dementia [9].

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References

1. Zaprinast - an overview [sciencedirect.com]
2. - Wikipedia Zaprinast [en.wikipedia.org]
3. An investigation of the effects of zaprinast, a PDE inhibitor, on ... [pmc.ncbi.nlm.nih.gov]
4. The cyclic GMP modulators YC-1 and zaprinast reduce vessel ... [pmc.ncbi.nlm.nih.gov]
5. Comparison of responses to siguazodan, rolipram, and ... [sciencedirect.com]
6. Thieme E-Journals - Drug Research / Abstract [thieme-connect.com]
7. , a Phosphodiesterase 5 Zaprinast , Overcomes Sexual... Inhibitor [nature.com]
8. Therapeutic Potential of Phosphodiesterase Inhibitors against ... [pmc.ncbi.nlm.nih.gov]

9. PDE5 inhibitor drugs for use in dementia - PMC [pmc.ncbi.nlm.nih.gov]

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